

# An In-depth Technical Guide to Trimethyl Isocyanurate: Molecular Weight and Formula

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## Compound of Interest

Compound Name: Trimethyl isocyanurate

Cat. No.: B1199703

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For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental chemical properties is paramount. This guide provides a focused overview of the molecular weight and chemical formula of **trimethyl isocyanurate**, a heterocyclic compound significant in polymer chemistry and as a versatile molecular building block.

## Core Chemical Identifiers

**Trimethyl isocyanurate** is a cyclic trimer of methyl isocyanate.<sup>[1]</sup> Its structure is a six-membered ring composed of alternating nitrogen and carbonyl groups, with methyl groups attached to the nitrogen atoms.<sup>[1]</sup> This arrangement confers considerable thermal and mechanical stability to the molecule.<sup>[1]</sup>

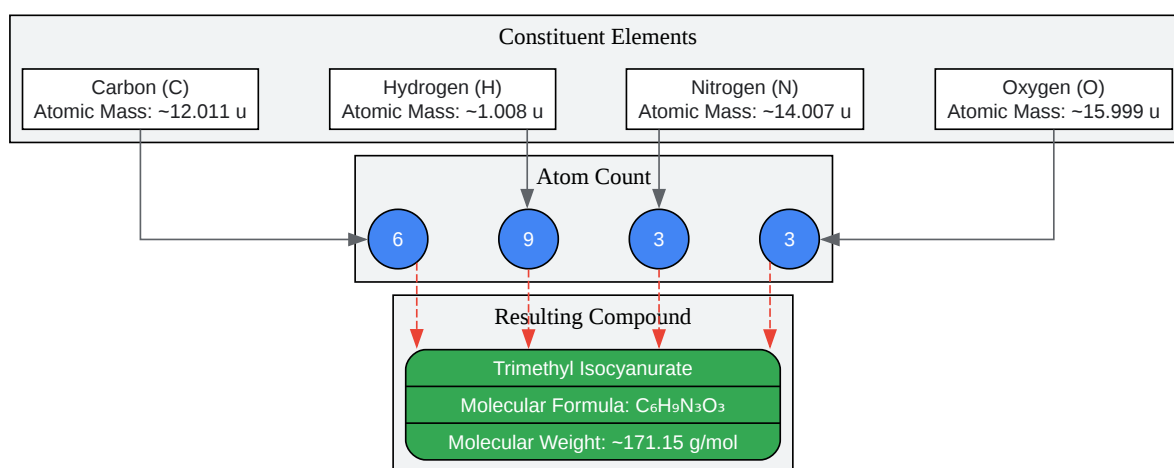
The key quantitative identifiers for **trimethyl isocyanurate** are its molecular formula and molecular weight. The molecular formula is determined by the types and numbers of atoms comprising a single molecule of the compound. The molecular weight is the mass of one mole of the substance.

Parameter	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>9</sub> N <sub>3</sub> O <sub>3</sub>	<sup>[2][3][4][5][6]</sup>
Molecular Weight	171.15 g/mol	<sup>[2][4]</sup>

The molecular formula  $\text{C}_6\text{H}_9\text{N}_3\text{O}_3$  indicates that each molecule of **trimethyl isocyanurate** contains 6 carbon atoms, 9 hydrogen atoms, 3 nitrogen atoms, and 3 oxygen atoms.[2][3][4][5][6] The molecular weight is approximately 171.15 g/mol .[2][4] Other reported values include 171.156 g/mol and 171.16 g/mol , with the minor differences attributable to rounding and the source of atomic mass data.[3][5][6]

## Elemental Composition of Trimethyl Isocyanurate

The following diagram illustrates the relationship between the constituent elements and the final molecular formula of **trimethyl isocyanurate**.



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